

physical appearance and storage conditions for m-PEG3-CH₂CH₂COOH.

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Compound of Interest

Compound Name: *m*-PEG3-CH₂CH₂COOH

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An In-depth Technical Guide on **m-PEG3-CH₂CH₂COOH** and Related Compounds: Physical Appearance and Storage Conditions

For researchers, scientists, and drug development professionals, precise handling and storage of chemical reagents are paramount to ensure experimental reproducibility and maintain compound integrity. This guide provides a detailed overview of the physical appearance and recommended storage conditions for **m-PEG3-CH₂CH₂COOH** and its closely related analogues, which are commonly used as linkers in the development of antibody-drug conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

Chemical Identity and Nomenclature

The nomenclature in the PEG linker field can be ambiguous. The term "**m-PEG3-CH₂CH₂COOH**" most commonly refers to the compound with the systematic name 2,5,8,11-tetraoxatetradecan-14-oic acid (CAS Number: 67319-28-2). However, it is crucial to verify the specific structure and CAS number from the supplier, as similar compounds with slight variations in the polyethylene glycol (PEG) chain length or the carboxylic acid linker exist.

For clarity, this guide will detail the properties of the primary compound of interest and a closely related structure often found in chemical catalogues.

Physical and Storage Properties of m-PEG3-CH₂CH₂COOH

Systematic Name: 2,5,8,11-tetraoxatetradecan-14-oic acid Common Synonyms: m-PEG4-acid
CAS Number: 67319-28-2

This compound is a non-cleavable ADC linker.

Physical Appearance: The compound is typically supplied as a liquid. The color can range from colorless to a light yellow.

Storage and Handling: Proper storage is critical to prevent degradation and ensure the compound's stability over time. Below is a summary of recommended storage conditions based on supplier data sheets.

Storage Condition	Temperature	Duration	Notes
Long-term Storage (Pure)	-20°C	Up to 3 years	Recommended for maintaining integrity
Short-term Storage (Pure)	4°C	Up to 2 years	Suitable for frequent use
In Solvent	-80°C	Up to 6 months	For stock solutions
In Solvent	-20°C	Up to 1 month	For working solutions
Shipping	Ambient	Typically shipped at room temperature	

Physical and Storage Properties of a Closely Related Compound: m-PEG3-CH₂COOH

Systematic Name: 2,5,8,11-Tetraoxatridecan-13-oic acid Common Synonyms: m-PEG3-acid
CAS Number: 16024-60-5

This PEG-based linker also features a terminal carboxylic acid group for bioconjugation.

Physical Appearance: This compound is also typically a liquid, described as colorless to light yellow. Some suppliers may provide it as a sticky oil or semi-solid.[\[1\]](#)

Storage and Handling: The storage recommendations for this compound are similar, emphasizing cold temperatures to ensure long-term stability.

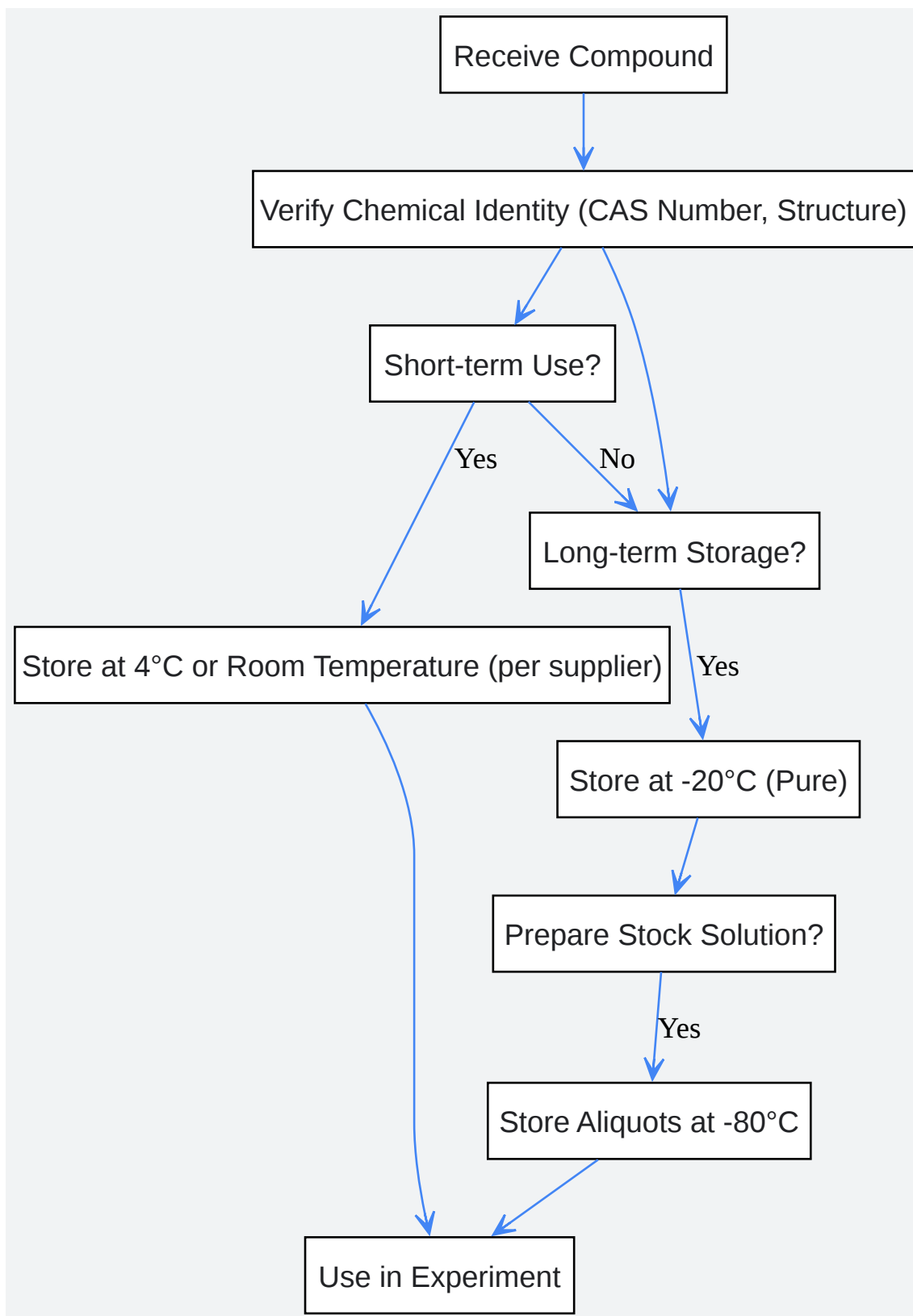
Storage Condition	Temperature	Notes
General Storage	-20°C	Recommended for long-term storage
Alternative Storage	Room Temperature	Keep in a sealed container, away from moisture and light ^[1]
In Solvent	-80°C or -20°C	For solutions in solvents like DMSO
Shipping	Ambient	Shipped at room temperature in the continental US

Experimental Considerations

While detailed experimental protocols are beyond the scope of this guide, it is important to note that the carboxylic acid moiety of these compounds is typically reacted with primary amines on biomolecules in the presence of coupling agents like EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) or HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) to form a stable amide bond. The hydrophilic PEG spacer enhances the solubility and bioavailability of the resulting conjugate.

Logical Workflow for Handling and Storage

Below is a DOT script representation of a logical workflow for the handling and storage of these PEGylated compounds upon receipt.



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Figure 1: Decision workflow for handling and storage of m-PEG-acid compounds.

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References

- 1. 3-(2-(2-Methoxyethoxy)ethoxy)propanoic acid | 209542-49-4 [sigmaaldrich.com]
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